

Standard Operating Procedure: Disposal of N-ethyl-2-nitro-N-phenylbenzamide

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Compound of Interest

Compound Name: *N-ethyl-2-nitro-N-phenylbenzamide*

Cat. No.: *B5610612*

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Executive Summary & Operational Directive

N-ethyl-2-nitro-N-phenylbenzamide is a nitro-aromatic amide intermediate used primarily in organic synthesis and medicinal chemistry applications. While not classified as a P-listed acutely hazardous substance under US EPA RCRA regulations (40 CFR § 261.33), its nitro-aromatic moiety dictates specific thermal destruction requirements to prevent environmental persistence and potential mutagenicity.

Core Directive: All waste streams containing this compound must be routed for High-Temperature Incineration. Under no circumstances should this compound be disposed of via sanitary sewer systems or municipal trash.

Chemical Profile & Hazard Mechanism[1][2]

To safely handle waste, one must understand the chemical's failure modes. The two primary functional groups—the nitro group (-NO₂) and the amide linkage (-CONR-)—dictate the stability and reactivity profile.

Physicochemical Properties Table

Property	Data	Operational Implication
CAS Number	328259-21-8	Use for waste profile generation.
Molecular Formula	C ₁₅ H ₁₄ N ₂ O ₃	High carbon/nitrogen content requires complete combustion.
Molecular Weight	270.29 g/mol	Heavy organic solid.
Physical State	Solid (Powder/Crystal)	Particulate control (HEPA) required during transfer.
Solubility	Low in water; High in DMSO, MeOH	Waste will likely be in organic solvent streams.
Reactivity	Stable; Incompatible with strong reducers	DO NOT mix with hydrides (e.g., LiAlH ₄) in waste drums.

Mechanism of Hazard

- Nitro-Aromatic Reduction: In the presence of strong reducing agents (Zinc/HCl, Hydrides), the nitro group can reduce to an amine or hydroxylamine. Hydroxylamines are often more toxic and mutagenic than the parent nitro compound. Disposal implication: Segregate from reducing waste streams.
- Amide Hydrolysis: Strong acids or bases can hydrolyze the amide bond, releasing N-ethylaniline and 2-nitrobenzoic acid. While not explosive, this alters the waste profile and can generate heat.^[1]

Waste Characterization & Regulatory Classification (RCRA)[3]

Proper classification is the legal backbone of laboratory disposal. This protocol assumes adherence to US EPA Resource Conservation and Recovery Act (RCRA) standards, which are harmonized globally with most OECD nations.

Step 1: Is it a "Listed" Waste?

- P-List (Acutely Toxic): No.
- U-List (Toxic): No.
- F-List (Non-specific source): Only if dissolved in F-listed solvents (e.g., Acetone, Methanol, Toluene).

Step 2: Is it a "Characteristic" Waste?

- Ignitability (D001): No (unless in flammable solvent).
- Corrosivity (D002): No (Neutral pH).
- Reactivity (D003): Low risk. Mono-nitro compounds are generally stable, unlike poly-nitro aromatics (e.g., TNT). However, it is an organic oxidizer sensitizer.
- Toxicity (D004-D043): Not specifically regulated by TCLP, but treated as toxic due to structural alerts.

Final Waste Code Assignment

- Pure Substance: Non-Regulated Chemical Waste (destined for incineration).
- In Solution: Assign codes based on the solvent (e.g., D001 for Methanol solutions).

Disposal Protocol: The "Self-Validating" Workflow

This protocol uses a "Check-Verify-Act" system to ensure no step is missed.

Scenario A: Solid Waste (Pure Compound or Contaminated Debris)

- Container: High-Density Polyethylene (HDPE) wide-mouth jar.
- Segregation: Do not mix with oxidizers (peroxides) or strong reducers.
- Labeling: "Hazardous Waste - Solid Organic - Toxic."
- Action: Seal container. Tape lid. Place in secondary containment.

Scenario B: Liquid Waste (Reaction Mixtures/Mother Liquor)

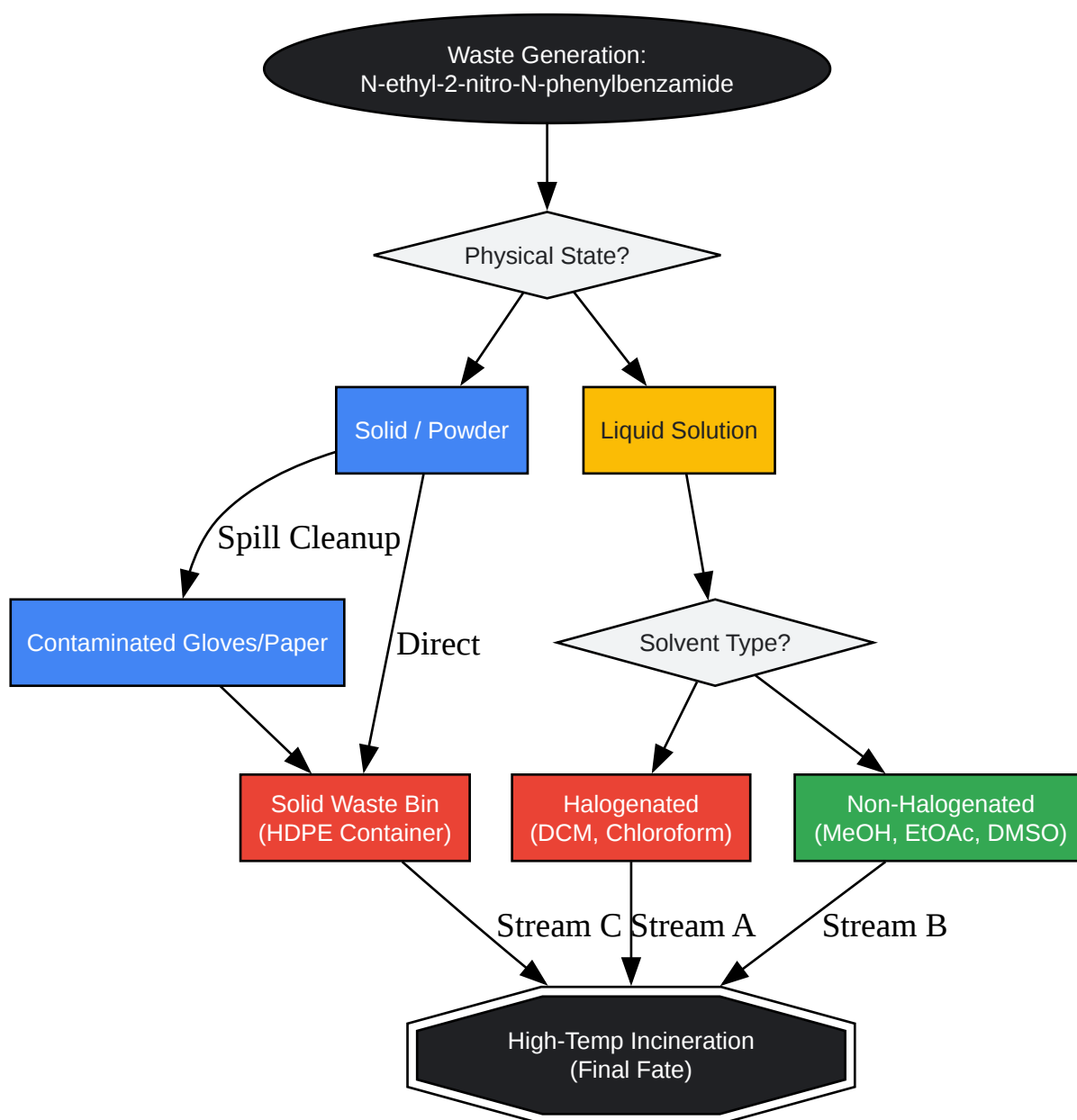
- Container: HDPE or Glass solvent carboy (5L or 20L).
- Compatibility Check: Ensure the solvent carrier is compatible with the carboy material.
- pH Check: Neutralize to pH 5–9 if the reaction involved strong acids/bases before adding to the solvent waste drum to prevent drum pressurization.
- Action: Funnel into "Non-Halogenated Organic Waste" stream (unless halogenated solvents like DCM were used).

Scenario C: Trace Contaminated Glassware

- Triple Rinse: Rinse glassware 3x with Acetone or Ethanol.
- Rinsate Disposal: Pour rinsate into Scenario B (Liquid Waste) container.
- Glass Disposal: Defaced/Cleaned glass goes to "Broken Glass" bin (Non-hazardous).

Visual Decision Matrix (Graphviz)

The following diagram illustrates the segregation logic required to prevent cross-reactivity in the waste stream.



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Figure 1: Segregation logic flow ensuring separation of halogenated and non-halogenated streams, both terminating in high-temperature incineration.

Emergency Spill Response

In the event of a powder spill outside of a fume hood:

- Isolate: Mark the area. Evacuate unnecessary personnel.

- PPE: Don double nitrile gloves, lab coat, and N95 (or P100) respirator to prevent inhalation of nitro-aromatic dust.
- Contain: Cover spill with wet paper towels (dampened with water or ethanol) to prevent dust generation.
- Collect: Scoop the wet slurry into the Solid Waste container.
- Clean: Wash surface with soap and water; collect wash water into Liquid Waste.

References

- United States Environmental Protection Agency (EPA). (2023).[2] Resource Conservation and Recovery Act (RCRA) Regulations: Title 40, Code of Federal Regulations (CFR), Part 261 - Identification and Listing of Hazardous Waste.[3][4][5] Washington, D.C. [\[Link\]](#)
- PubChem. (2023). Compound Summary: **N-ethyl-2-nitro-N-phenylbenzamide** (CAS 328259-21-8). National Library of Medicine. [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (2012). Hazard Communication Standard: Safety Data Sheets (29 CFR 1910.1200). United States Department of Labor. [\[Link\]](#)
- National Research Council. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. The National Academies Press. [\[Link\]](#)

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Sources

- 1. [Guide to Hazardous Waste and Hazardous Recyclable Material Classification: appendices - Canada.ca](#) [[canada.ca](#)]
- 2. [regulations.gov](#) [[regulations.gov](#)]

- [3. epa.gov \[epa.gov\]](https://www.epa.gov)
- [4. govinfo.gov \[govinfo.gov\]](https://www.govinfo.gov)
- [5. rcrapublic.epa.gov \[rcrapublic.epa.gov\]](https://www.rcrapublic.epa.gov)
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